

Spectroscopic Analysis of tert-Butylcyclopentane: An In-Depth Technical Guide

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Compound of Interest

Compound Name: *tert-Butylcyclopentane*

Cat. No.: *B16133621*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **tert-Butylcyclopentane**. This document is intended to serve as a core reference for the identification, characterization, and quality control of this compound in research and development settings.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of organic molecules.

¹H NMR Spectroscopy

The proton NMR spectrum of **tert-Butylcyclopentane** is expected to show distinct signals for the protons of the tert-butyl group and the cyclopentane ring. Due to the free rotation of the tert-butyl group and the dynamic nature of the cyclopentane ring, the spectrum can be complex.

Table 1: Predicted ¹H NMR Data for **tert-Butylcyclopentane**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~0.86	Singlet	9H	-C(CH ₃) ₃
~1.2-1.8	Multiplet	9H	Cyclopentane ring protons

Note: The chemical shifts for the cyclopentane protons are complex and overlapping due to the various diastereotopic environments.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum provides information on the different carbon environments within the molecule.

Table 2: ¹³C NMR Data for **tert-Butylcyclopentane**

Chemical Shift (δ) ppm	Carbon Atom
47.9	C1 (methine on ring)
32.5	Quaternary carbon of tert-butyl group
27.8	Methyl carbons of tert-butyl group
27.5	C2, C5 (methylene on ring)
22.8	C3, C4 (methylene on ring)

Data obtained from a spectrum recorded on a Bruker WH-90 instrument in CDCl₃ with TMS as the internal standard.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule through their characteristic vibrational frequencies. For an alkane like **tert-Butylcyclopentane**, the spectrum is characterized by C-H and C-C bond vibrations.

Table 3: IR Spectroscopy Data for **tert-Butylcyclopentane**

Wavenumber (cm ⁻¹)	Vibrational Mode	Intensity
~2950-2850	C-H stretch (sp ³ C-H)	Strong
~1465	C-H bend (methylene scissoring)	Medium
~1365	C-H bend (tert-butyl symmetric bend)	Medium
Fingerprint Region	C-C stretch and other deformations	Complex

Note: The fingerprint region (below 1500 cm⁻¹) will contain a unique pattern of absorptions characteristic of the molecule's overall structure.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification. Electron ionization (EI) is a common method for analyzing alkanes.

The mass spectrum of **tert-Butylcyclopentane** is characterized by the molecular ion peak and several key fragment ions. The fragmentation is influenced by the stability of the resulting carbocations.

Table 4: Mass Spectrometry Data for **tert-Butylcyclopentane**

m/z	Proposed Fragment	Relative Abundance
126	$[\text{C}_9\text{H}_{18}]^+$ (Molecular Ion)	Low
111	$[\text{C}_8\text{H}_{15}]^+$ (Loss of $-\text{CH}_3$)	Moderate
70	$[\text{C}_5\text{H}_{10}]^+$ (Loss of tert-butyl radical)	Moderate
57	$[\text{C}_4\text{H}_9]^+$ (tert-butyl cation)	High
41	$[\text{C}_3\text{H}_5]^+$ (Allyl cation)	High

Note: The base peak is often observed at m/z 57, corresponding to the stable tert-butyl cation.

Experimental Protocols

Detailed methodologies are crucial for obtaining high-quality and reproducible spectroscopic data.

NMR Spectroscopy

Sample Preparation:

- Accurately weigh approximately 10-20 mg of **tert-Butylcyclopentane** for ^1H NMR or 50-100 mg for ^{13}C NMR.
- Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3) in a clean, dry NMR tube.
- Add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing ($\delta = 0.00$ ppm).
- Cap the NMR tube and gently agitate to ensure complete dissolution and a homogenous solution.

Instrumental Parameters (General):

- Spectrometer: A high-field NMR spectrometer (e.g., 300 MHz or higher).

- Nuclei: ^1H and ^{13}C .
- Temperature: Room temperature.
- Pulse Sequence: Standard single-pulse sequence for ^1D spectra.
- Relaxation Delay: A delay of 1-5 seconds between pulses is typically sufficient for qualitative spectra.
- Number of Scans: 8-16 scans for ^1H NMR and 128 or more scans for ^{13}C NMR to achieve a good signal-to-noise ratio.

IR Spectroscopy (ATR)

Sample Preparation:

- Ensure the ATR crystal is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
- Place a small drop of liquid **tert-Butylcyclopentane** directly onto the center of the ATR crystal.

Instrumental Parameters (General):

- Spectrometer: A Fourier Transform Infrared (FTIR) spectrometer equipped with an Attenuated Total Reflectance (ATR) accessory.
- Spectral Range: Typically $4000\text{--}400\text{ cm}^{-1}$.
- Resolution: 4 cm^{-1} .
- Number of Scans: 16-32 scans are typically co-added to improve the signal-to-noise ratio.
- Background: A background spectrum of the clean, empty ATR crystal should be collected prior to sample analysis.

Mass Spectrometry (Electron Ionization)

Sample Introduction (GC-MS):

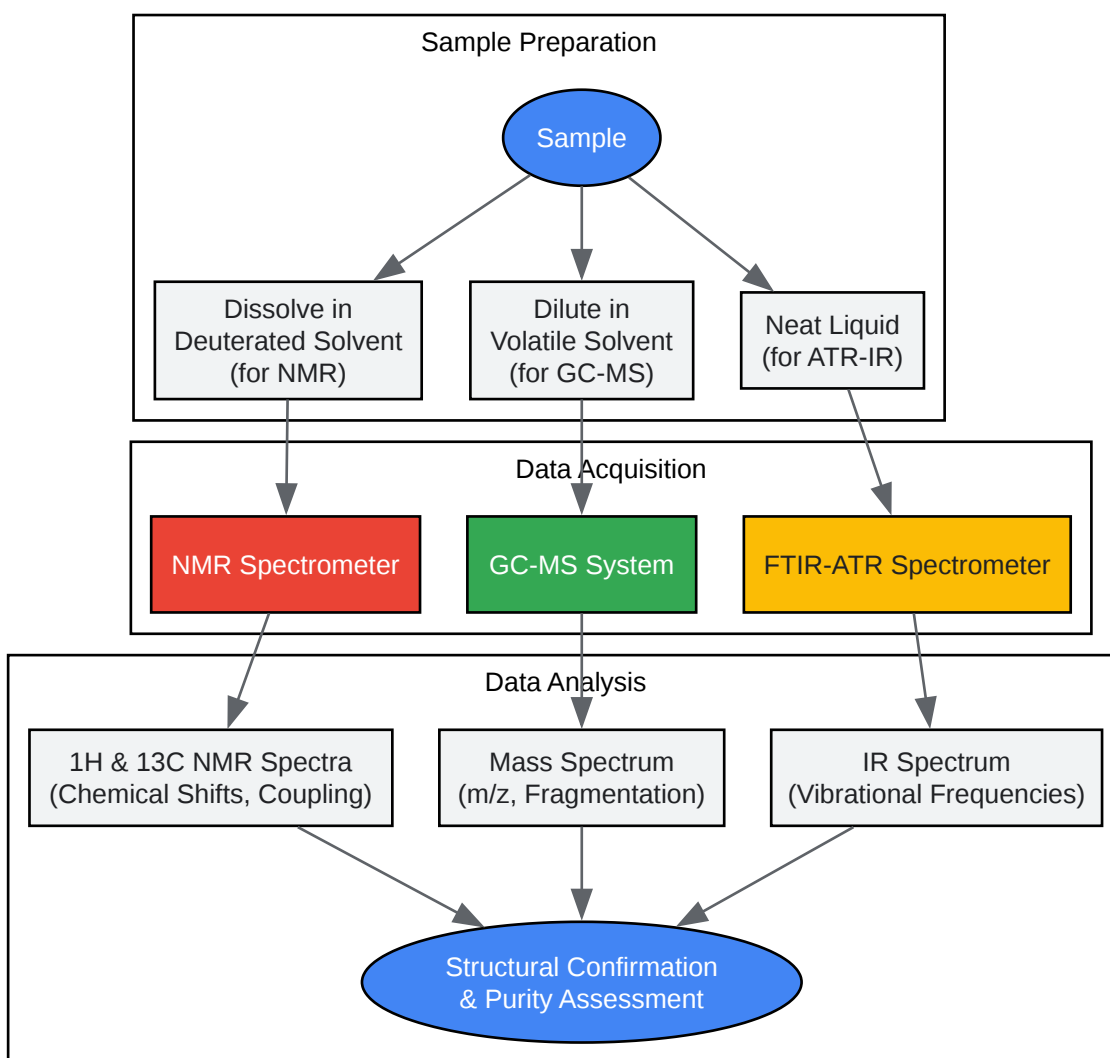
- Prepare a dilute solution of **tert-Butylcyclopentane** in a volatile organic solvent (e.g., hexane or dichloromethane).
- Inject a small volume (e.g., 1 μL) of the solution into the gas chromatograph (GC) inlet.
- The GC will separate the components of the sample, and the eluting **tert-Butylcyclopentane** will be introduced into the mass spectrometer.

Instrumental Parameters (General):

- Ionization Mode: Electron Ionization (EI).
- Electron Energy: Typically 70 eV.
- Mass Analyzer: Quadrupole, Time-of-Flight (TOF), or Ion Trap.
- Scan Range: A mass-to-charge ratio (m/z) range of approximately 35-200 amu is suitable for this compound.
- Ion Source Temperature: Typically maintained around 200-250 $^{\circ}\text{C}$.

Visualization of Spectroscopic Workflow

The following diagram illustrates the general workflow for obtaining and analyzing the spectroscopic data described in this guide.



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Caption: General workflow for the spectroscopic analysis of **tert-Butylcyclopentane**.

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